

# Protocol for Preparing Carbomer 980 Hydrogels for Drug Release Studies

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Carbomer 980

Cat. No.: B3030406

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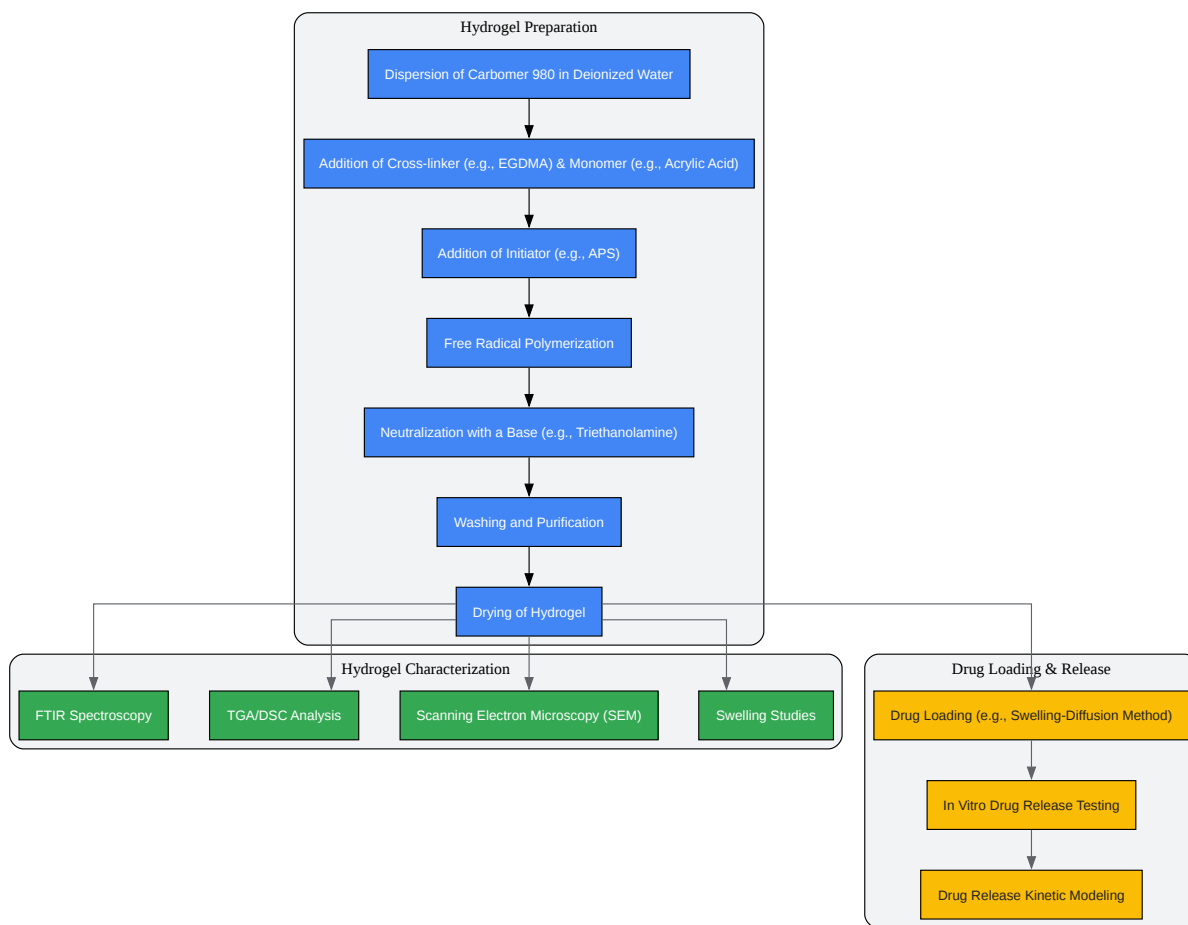
Application Note & Protocol: AP-001

## Introduction

**Carbomer 980** is a high molecular weight polymer of acrylic acid cross-linked with allyl ethers of pentaerythritol. It is widely used in pharmaceutical and biomedical applications as a gelling agent, thickener, and controlled-release matrix.[1] Hydrogels formulated from **Carbomer 980** exhibit a high-water content, biocompatibility, and a porous three-dimensional network, making them excellent candidates for drug delivery systems.[2][3] The swelling and drug release properties of these hydrogels are often pH-sensitive, which can be leveraged for targeted drug delivery.[4][5] This document provides a detailed protocol for the preparation, characterization, and in vitro drug release testing of **Carbomer 980** hydrogels.

## Experimental Workflow

The following diagram outlines the major steps involved in the preparation and evaluation of **Carbomer 980** hydrogels for drug release studies.



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Address: 3281 E Guasti Rd

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